An In-depth Technical Guide to Linoleyl Acetate (CAS 5999-95-1)

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Compound of Interest

Compound Name: *9(Z),12(Z)-Linoleyl acetate*

Cat. No.: *B15552888*

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Introduction

Linoleyl acetate, with the CAS number 5999-95-1, is an ester of linoleyl alcohol and acetic acid. Its chemical name is (9Z,12Z)-Octadeca-9,12-dien-1-yl acetate.[1][2] As a derivative of linoleic acid, an essential omega-6 fatty acid, linoleyl acetate is a subject of interest for its potential biological activities and applications in various scientific fields, including drug development. This technical guide provides a comprehensive overview of the available technical data on linoleyl acetate, including its chemical and physical properties, a proposed synthesis method, and its known biological activities with a focus on its role in inflammatory signaling pathways.

Chemical and Physical Properties

The fundamental chemical and physical properties of linoleyl acetate are summarized in the table below. These data are compiled from various chemical suppliers and databases.

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Property	Value	Source
CAS Number	5999-95-1	[1][2][3]
Molecular Formula	C20H36O2	[1][2][3]
Molecular Weight	308.5 g/mol	[1][2][3]
IUPAC Name	(9Z,12Z)-octadeca-9,12-dien-1-yl acetate	[4]
Synonyms	Linoleyl acetate, (Z,Z)-9,12-Octadecadienyl acetate	[2]
Appearance	Colorless Liquid/Oil	[5]
Boiling Point	396 °C at 760 mmHg	[1]
Flash Point	101.1 °C	[1]
Density	0.882 g/cm³	[1]
Refractive Index	1.465	[1]
Purity	>99% (as offered by some suppliers)	[2]
Storage	Freezer (-20°C recommended)	[2]

Synthesis of Linoleyl Acetate

While a specific, detailed experimental protocol for the synthesis of linoleyl acetate is not widely published, a standard procedure for the acetylation of a long-chain unsaturated alcohol like linoleyl alcohol can be proposed. The synthesis involves the reaction of linoleyl alcohol with an acetylating agent, such as acetyl chloride or acetic anhydride.

Proposed Experimental Protocol: Acetylation of Linoleyl Alcohol

Materials:

- Linoleyl alcohol ((9Z,12Z)-Octadeca-9,12-dien-1-ol)

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- Acetyl chloride or Acetic anhydride
- Anhydrous pyridine or other suitable base (e.g., triethylamine)
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve linoleyl alcohol in anhydrous DCM.
- Add an equimolar amount of anhydrous pyridine to the solution and cool the mixture in an ice bath (0 °C).
- Slowly add a slight excess (e.g., 1.1 equivalents) of acetyl chloride or acetic anhydride to the cooled, stirred solution.
- Allow the reaction mixture to slowly warm to room temperature and stir for several hours (the reaction can be monitored by Thin Layer Chromatography).
- Upon completion, quench the reaction by the slow addition of saturated aqueous $NaHCO_3$ solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.

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- Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude linoleyl acetate.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexane to yield pure linoleyl acetate.

Workflow Diagram:

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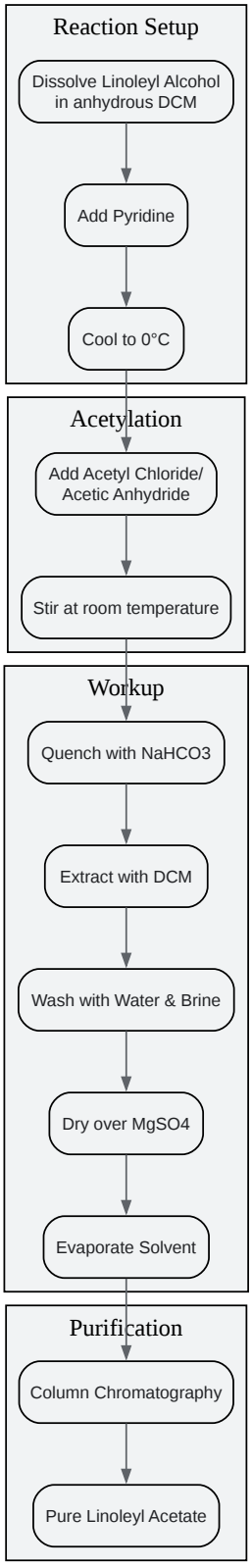

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Synthesis Workflow for Linoleyl Acetate

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Biological Activity and Mechanism of Action

Recent research has shed light on the biological activity of linoleyl acetate, particularly its role in modulating inflammatory pathways. A key study demonstrated that linoleyl acetate, along with mandenol, can alleviate hyperuricemia-induced erectile dysfunction in a rat model.[6] The therapeutic effect was attributed to the inhibition of the NLRP3 inflammasome and the Janus kinase 2/signal transducer and activator of transcription 3 (JAK2/STAT3) signaling pathway.[6]

Inhibition of the NLRP3 Inflammasome and JAK2/STAT3 Signaling

The study indicated that in the disease model, there was an upregulation of the NLRP3 inflammasome components (NLRP3, ASC, and Caspase-1) and increased phosphorylation of JAK2 and STAT3.[6] Treatment with linoleyl acetate led to a significant reduction in the expression of these inflammasome-related proteins and inhibited the phosphorylation of JAK2 and STAT3.[6] This suggests that linoleyl acetate exerts its anti-inflammatory effects by targeting these specific signaling cascades.

Signaling Pathway Diagram:

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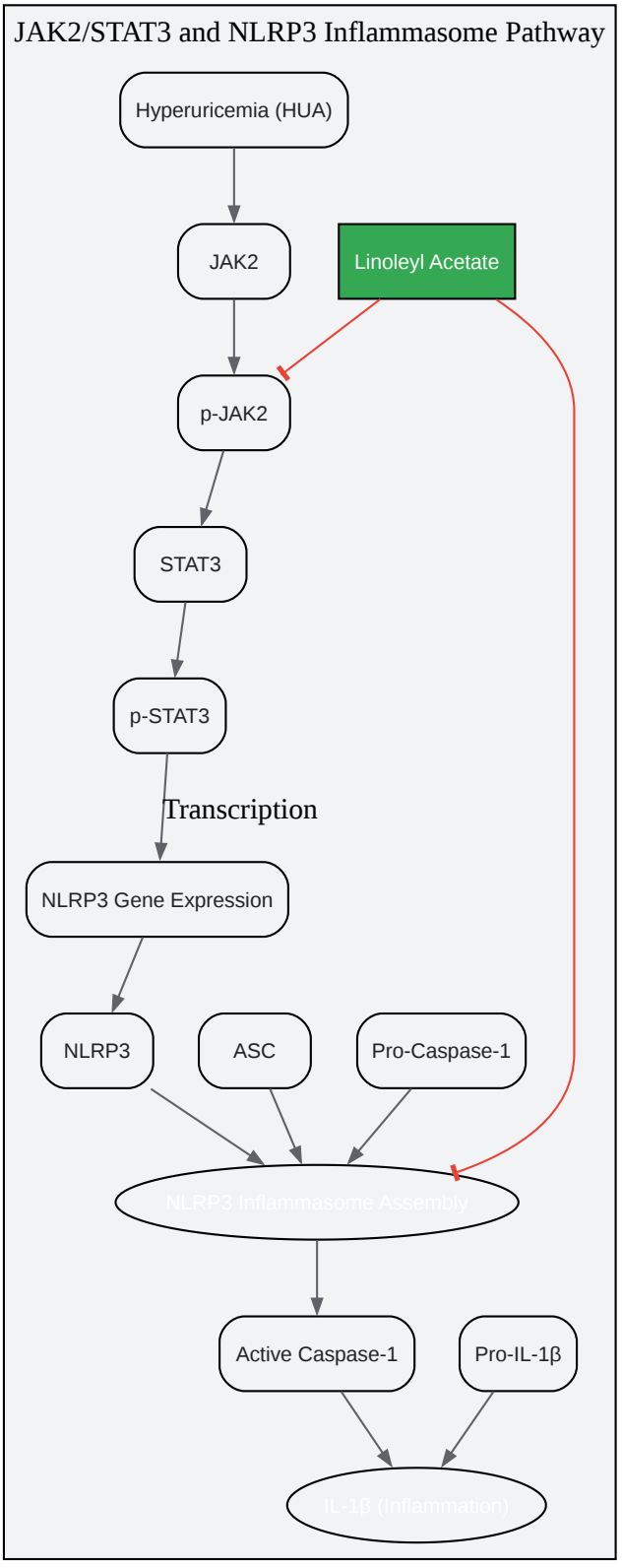

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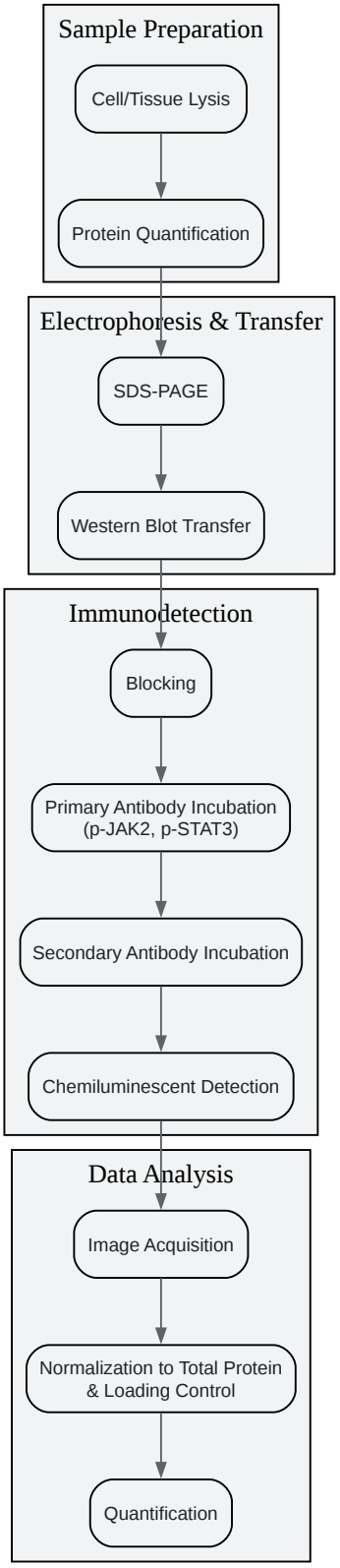

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